

NNC 05-2090 stability in DMSO at -20°C

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Compound of Interest

Compound Name: NNC 05-2090

Cat. No.: B15579115

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NNC 05-2090 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for the use of **NNC 05-2090**, a potent and selective inhibitor of the betaine/GABA transporter 1 (BGT-1).

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **NNC 05-2090**?

A1: Proper storage of **NNC 05-2090** is crucial for maintaining its stability and activity. Recommendations for both solid form and solutions are summarized below.

Table 1: Recommended Storage Conditions for **NNC 05-2090**

Form	Temperature	Duration	Notes
Solid Powder	-20°C	12 months	Store under desiccating conditions.
4°C	6 months	Store under desiccating conditions.	
In DMSO	-20°C	1 to 6 months	See stability notes below.
-80°C	6 months	For long-term storage of stock solutions.	

Note on DMSO Solution Stability: There are varying recommendations for the stability of **NNC 05-2090** in DMSO at -20°C, with some sources suggesting 1 month and others up to 6 months. To ensure the highest quality experimental results, it is recommended to prepare fresh solutions for immediate use. If storage is necessary, a conservative approach of storing aliquots at -20°C for no longer than one month is advised. For longer-term storage, -80°C is preferable. Studies on the stability of various compounds in DMSO suggest that the presence of water can be more detrimental than freeze-thaw cycles or the presence of oxygen.^[1] Therefore, using anhydrous DMSO and ensuring a low-moisture environment is critical.

Q2: What is the solubility of **NNC 05-2090** in common laboratory solvents?

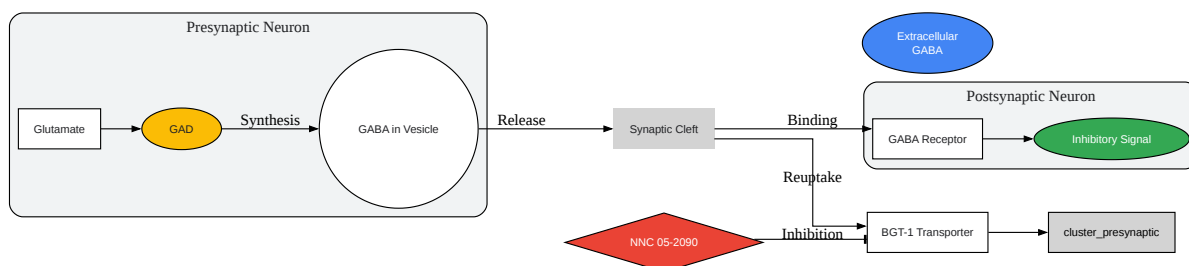
A2: **NNC 05-2090** exhibits good solubility in dimethyl sulfoxide (DMSO).

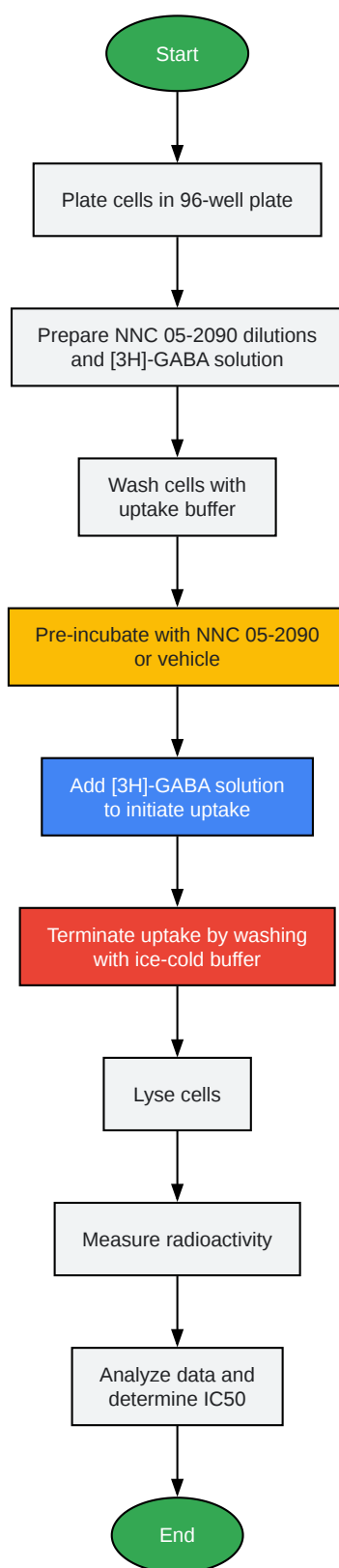
Table 2: Solubility of **NNC 05-2090**

Solvent	Solubility
DMSO	≥ 45.1 mg/mL
Ethanol	< 5.64 mg/mL

Q3: What is the mechanism of action of **NNC 05-2090**?

A3: **NNC 05-2090** is a selective inhibitor of the betaine/GABA transporter 1 (BGT-1), also known as GABA transporter 2 (GAT-2) in mice. By blocking BGT-1, **NNC 05-2090** prevents the reuptake of GABA from the synaptic cleft, leading to an increase in extracellular GABA concentrations. This enhancement of GABAergic neurotransmission underlies its anticonvulsant and antiallodynic effects.





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References

- 1. Studies on repository compound stability in DMSO under various conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
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